

An In-depth Technical Guide to 3-Bromothieno[3,2-b]thiophene

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Compound of Interest

Compound Name: 3-Bromothieno[3,2-b]thiophene

Cat. No.: B1286399

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromothieno[3,2-b]thiophene**, a key heterocyclic building block in the fields of materials science and medicinal chemistry. This document details its chemical and physical properties, safety information, synthesis protocols, and applications, with a focus on its role in the development of organic electronics and its potential in drug discovery.

Core Properties and Safety Information

3-Bromothieno[3,2-b]thiophene, with the CAS number 25121-83-9, is a brominated heterocyclic compound featuring a fused thiophene ring system.^{[1][2]} Its structure lends itself to a variety of chemical modifications, making it a versatile precursor in organic synthesis.

Table 1: Physicochemical Properties of **3-Bromothieno[3,2-b]thiophene**

Property	Value	Reference(s)
CAS Number	25121-83-9	[1] [2]
Molecular Formula	C ₆ H ₃ BrS ₂	[1] [2]
Molecular Weight	219.11 g/mol	[1] [2]
Boiling Point	96°C at 2.7 mmHg	[3]
Appearance	Not specified	
Solubility	Limited solubility in common organic solvents	[1]

Table 2: Safety and Hazard Information

Hazard Statement	Precautionary Statement	Reference(s)
Not classified as a hazardous substance or mixture according to GHS.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[3]

Note: Safety information can vary between suppliers. Always consult the specific Safety Data Sheet (SDS) before handling.

Synthesis and Reactivity

The synthesis of **3-Bromothieno[3,2-b]thiophene** can be achieved through the direct bromination of thieno[3,2-b]thiophene.[\[3\]](#) However, a more detailed experimental protocol is often provided for the synthesis of its derivatives, highlighting its utility as a starting material. Interaction studies show its reactivity with various nucleophiles and electrophiles.[\[3\]](#)

This protocol details the synthesis of a key derivative of **3-Bromothieno[3,2-b]thiophene**, demonstrating a common synthetic application.[\[4\]](#)

Objective: To synthesize 3-(2-octyldodecyl)thieno[3,2-b]thiophene via a cobalt (II)-catalyzed reductive alkylation.

Materials:

- **3-Bromothieno[3,2-b]thiophene** (10.0 g, 45.6 mmol)
- 9-(Iodomethyl)nonadecane (22.4 g, 54.8 mmol)
- Tri(o-tolyl)phosphine (2.8 g, 9.1 mmol)
- Cobalt (II) bromide (2.0 g, 9.1 mmol)
- Manganese powder (10.0 g, 182.5 mmol)
- N,N-dimethylacetamide (80 mL)
- Pyridine (20 mL)
- Trifluoroacetic acid (5 drops)
- Ethyl acetate
- Celite

Procedure:

- Under a nitrogen atmosphere, a solution of tri(o-tolyl)phosphine, cobalt (II) bromide, and manganese powder is prepared in N,N-dimethylacetamide and pyridine.
- **3-Bromothieno[3,2-b]thiophene** and 9-(iodomethyl)nonadecane are added to the solution.
- Five drops of trifluoroacetic acid are slowly added to the reaction mixture.
- The mixture is heated to 70°C for 24 hours.
- After cooling to room temperature, the precipitates are filtered through Celite and washed with ethyl acetate.

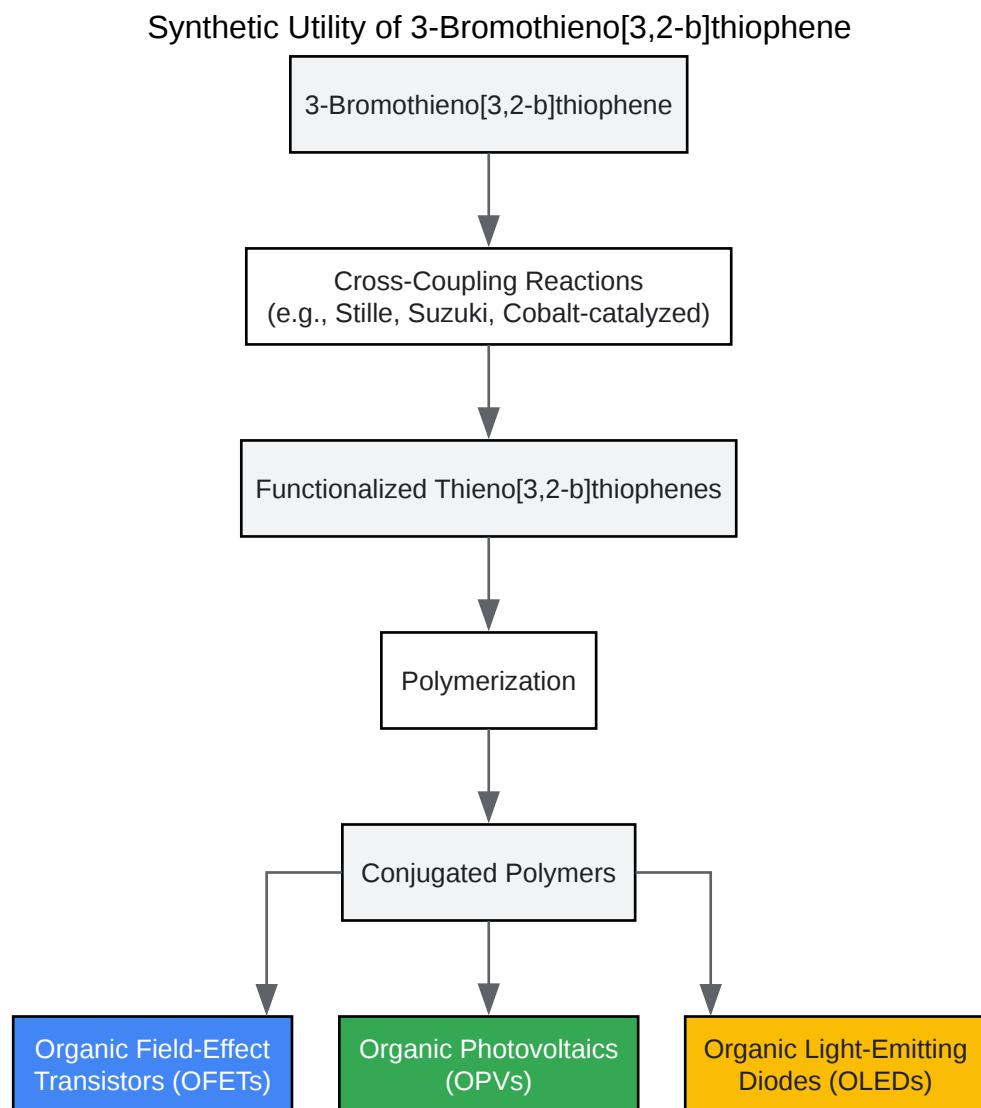
This reaction showcases the utility of **3-Bromothieno[3,2-b]thiophene** as a substrate for introducing long, branched alkyl side chains, which is crucial for improving the solubility and processability of resulting polymers for organic electronic devices.[4]

Applications in Research and Development

3-Bromothieno[3,2-b]thiophene is a valuable building block in the field of organic electronics due to its rigid, planar structure and electron-rich nature, which facilitate efficient charge transport.[3][5]

- Organic Field-Effect Transistors (OFETs): The thieno[3,2-b]thiophene core is integral to the design of high-performance p-type organic semiconductors.[1][6] Polymers incorporating this moiety have demonstrated high charge carrier mobilities.[4][6] The introduction of substituents via the bromo-functionalization allows for the fine-tuning of electronic properties and morphology.[4]
- Organic Photovoltaics (OPVs): In OPV applications, derivatives of **3-Bromothieno[3,2-b]thiophene** are used to construct donor- π -acceptor type copolymers.[4] The thieno[3,2-b]thiophene unit acts as an excellent electron-donating building block, contributing to well-organized crystal domains and high charge carrier mobility in the resulting polymers.[4]

The following diagram illustrates the role of **3-Bromothieno[3,2-b]thiophene** as a foundational component in the synthesis of advanced materials for organic electronics.



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Caption: Synthetic pathway from **3-Bromothieno[3,2-b]thiophene** to organic electronic devices.

While research into the specific biological activity of **3-Bromothieno[3,2-b]thiophene** is limited, its structural analogs have shown promise as potential antimicrobial and anticancer agents.^[3] The thiophene moiety is a well-established pharmacophore in medicinal chemistry.^{[7][8]} Thiophene derivatives have been investigated as inhibitors of various enzymes and as

antiproliferative agents.^{[8][9]} The bromine atom on the thieno[3,2-b]thiophene core provides a reactive handle for the synthesis of a diverse library of compounds for biological screening.^[3] Emerging research also suggests the potential for its derivatives to be used as bioimaging probes.^[3]

Conclusion

3-Bromothieno[3,2-b]thiophene is a highly versatile and valuable compound for scientific research and development. Its primary application lies in materials science, where it serves as a crucial building block for the synthesis of novel organic semiconductors for OFETs and OPVs. While its direct biological applications are still under investigation, the thieno[3,2-b]thiophene scaffold holds potential for the development of new therapeutic agents. The detailed methodologies for its derivatization and its well-defined properties make it an important tool for chemists and material scientists.

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